

Application Notes: Modifying Polymer Crystallization with **Calcium Pimelate**

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Compound of Interest

Compound Name:	Calcium pimelate
Cat. No.:	B579524

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Introduction

Calcium pimelate is a dicarboxylate salt that serves as a highly effective nucleating agent, particularly for modifying the crystallization behavior of isotactic polypropylene (iPP).^[1] In polymer science, nucleating agents are additives that accelerate crystallization by providing surfaces for polymer chains to organize into ordered crystalline structures.^[2] The addition of **calcium pimelate** to iPP induces the formation of a specific crystal structure, the β -form, which can lead to significant improvements in the material's mechanical and thermal properties.^{[1][3]} These enhancements make the resulting polymer more suitable for a range of applications, from automotive parts to advanced packaging.

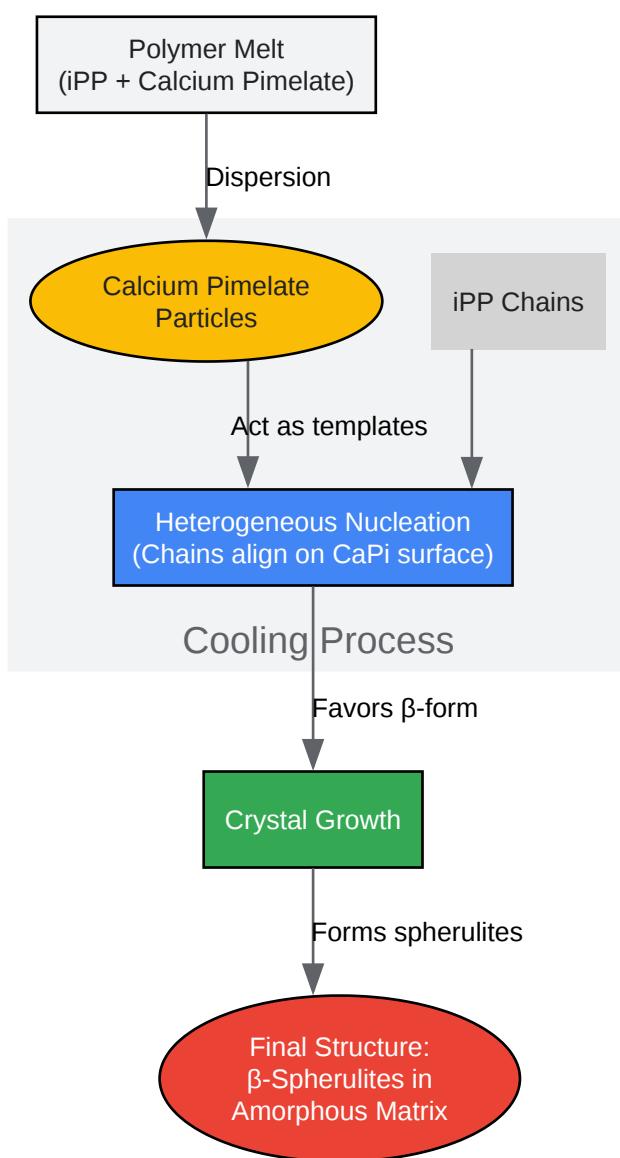
Mechanism of Action: β -Nucleation in Isotactic Polypropylene (iPP)

Isotactic polypropylene typically crystallizes into a stable monoclinic α -form, characterized by a spherulitic structure. However, the introduction of a specific β -nucleating agent like **calcium pimelate** promotes the formation of a metastable trigonal β -form.^{[4][5]}

Calcium pimelate functions as a heterogeneous nucleating agent.^[1] During the cooling of the polymer melt, the finely dispersed **calcium pimelate** particles act as templates. The polymer chains arrange themselves on the surface of these particles in a specific orientation that favors the growth of β -crystals. These crystals grow radially outwards, forming β -spherulites. This process occurs at a higher temperature compared to the natural crystallization of the α -form, which is a key indicator of effective nucleation.^{[6][7]}

The resulting β -phase imparts distinct properties to the polypropylene, most notably a significant increase in toughness and impact strength, without compromising stiffness.^{[8][9]} The efficiency of this process can be exceptionally high, with studies reporting the formation of up to 84.5% to 96.5% β -crystals, depending on the synthesis and dispersion method of the **calcium pimelate**.^{[6][8]}

Mechanism of β -Nucleation by Calcium Pimelate

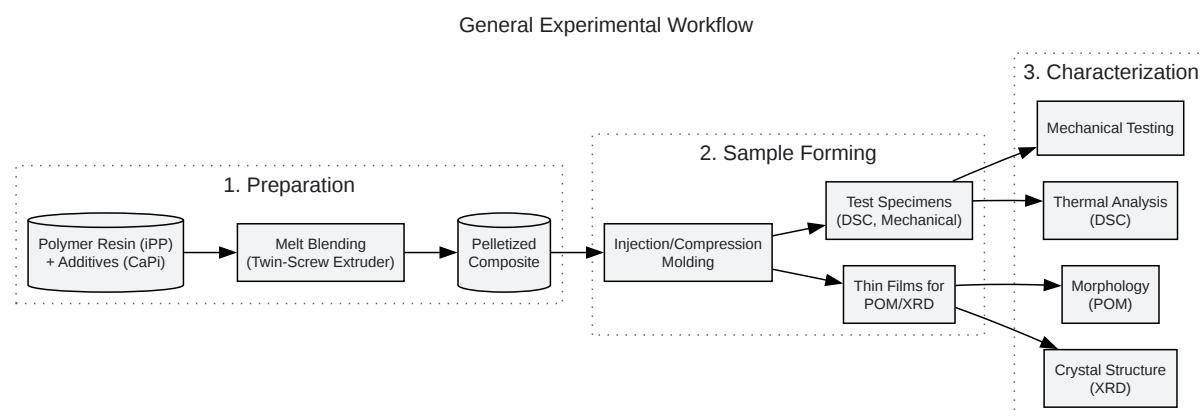


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Caption: Mechanism of β -Nucleation by **Calcium Pimelate**.

Experimental Protocols

This section provides detailed methodologies for preparing and characterizing polymers modified with **calcium pimelate**.



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References

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